

An In-depth Technical Guide to the Crystal Structure Analysis of Sacubitril Sodium

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Compound of Interest

Compound Name: Sacubitril sodium

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solid-state chemistry of **sacubitril sodium**, a critical component of the angiotensin receptor-neprilysin inhibitor, sacubitril/valsartan. Understanding the crystalline structure of active pharmaceutical ingredients (APIs) is paramount in drug development for ensuring stability, bioavailability, and consistent manufacturing. This document details the known polymorphic forms of **sacubitril sodium**, presenting key analytical data, experimental methodologies for characterization, and visual representations of analytical workflows and polymorphic relationships.

Introduction to the Crystalline State of Sacubitril Sodium

Sacubitril sodium exhibits polymorphism, the ability to exist in multiple crystalline forms with different arrangements of molecules in the crystal lattice. These different forms, or polymorphs, can have distinct physicochemical properties, including melting point, solubility, and stability. The control and characterization of these forms are crucial for the development of a robust and effective drug product. To date, several crystalline forms of **sacubitril sodium** have been identified and are designated as Form A, Form B, Form C, Form D, and Form E.^{[1][2][3]}

Quantitative Data on Crystalline Forms

The primary techniques used to characterize the different polymorphic forms of **sacubitril sodium** are Powder X-Ray Diffraction (PXRD) and Differential Scanning Calorimetry (DSC). The following tables summarize the key quantitative data obtained from these analyses for each identified form.

Powder X-Ray Diffraction (PXRD) Data

PXRD is a fundamental technique for the identification and differentiation of crystalline phases. Each polymorph exhibits a unique diffraction pattern, characterized by peaks at specific 2θ angles. The data presented below was obtained using Cu-K α radiation.

Crystal Form	Characteristic PXRD Peaks ($2\theta \pm 0.2^\circ$)
Form A	6.0, 7.0, 11.8, 18.2, 19.7, 23.5[1][4]
Form B	5.1, 10.4, 11.2, 19.2, 19.7, 21.3, 21.8[4]
Form C	6.5, 10.5, 11.2, 19.3, 21.4, 22.0[1][2]
Additional preferred peaks: 12.7, 14.5, 16.8, 27.2[1][2]	
Form D	5.2, 8.7, 10.4, 12.2, 15.7[1][2][5]
Form E	8.2, 10.4, 11.0, 13.9, 16.7, 21.3[1][2][6]

Thermal Analysis Data

DSC is employed to measure the thermal properties of a material, such as its melting point. Different polymorphs will typically have different melting points due to variations in their crystal lattice energies.

Crystal Form	Melting Point (°C)	DSC Endothermic Peak (°C)
Form A	167-168[1][2]	~168 (at 10°C/min)[1][4]
Form B	133-136[1][2]	~133 and ~159 (at 10°C/min) [4]
Form C	~136 ± 5[1][2][5]	Not specified
Form D	~117 ± 5[1][2][5]	Not specified
Form E	~130 ± 5[1][2][6]	Not specified

Experimental Protocols

Detailed and consistent experimental methodologies are essential for the reliable characterization of polymorphic forms. The following sections outline standard protocols for the key analytical techniques used in the study of **sacubitril sodium**.

Powder X-Ray Diffraction (PXRD)

Objective: To identify the crystalline form of **sacubitril sodium** by its characteristic diffraction pattern.

Methodology:

- Sample Preparation: A small amount of the **sacubitril sodium** powder (typically 10-20 mg) is gently packed into a sample holder. The surface of the powder should be smooth and level with the holder's surface to minimize preferred orientation effects.
- Instrumentation: A powder X-ray diffractometer equipped with a Cu-K α X-ray source ($\lambda = 1.5406 \text{ \AA}$) is used.
- Data Collection:
 - The sample is scanned over a 2θ range of 2° to 40° .
 - A step size of 0.02° and a scan speed of $1^\circ/\text{min}$ are typically employed.

- The instrument is operated at a voltage of 40 kV and a current of 40 mA.
- Data Analysis: The resulting diffractogram is analyzed to identify the angular positions (2θ) and intensities of the diffraction peaks. These are then compared to the reference patterns of the known polymorphs for identification.

Differential Scanning Calorimetry (DSC)

Objective: To determine the melting point and other thermal transitions of **sacubitril sodium** polymorphs.

Methodology:

- Sample Preparation: Approximately 2-5 mg of the **sacubitril sodium** sample is accurately weighed into an aluminum DSC pan. The pan is then hermetically sealed.
- Instrumentation: A calibrated differential scanning calorimeter is used.
- Data Collection:
 - The sample is heated at a constant rate, typically $10^{\circ}\text{C}/\text{min}$.
 - The temperature range is generally from ambient temperature (e.g., 25°C) to a temperature above the expected melting point (e.g., 200°C).
 - An inert nitrogen atmosphere is maintained with a purge gas flow rate of $50\text{ mL}/\text{min}$.
- Data Analysis: The DSC thermogram is analyzed to determine the onset temperature and the peak maximum of any endothermic or exothermic events. The melting point is typically reported as the onset of the melting endotherm.

Thermogravimetric Analysis (TGA)

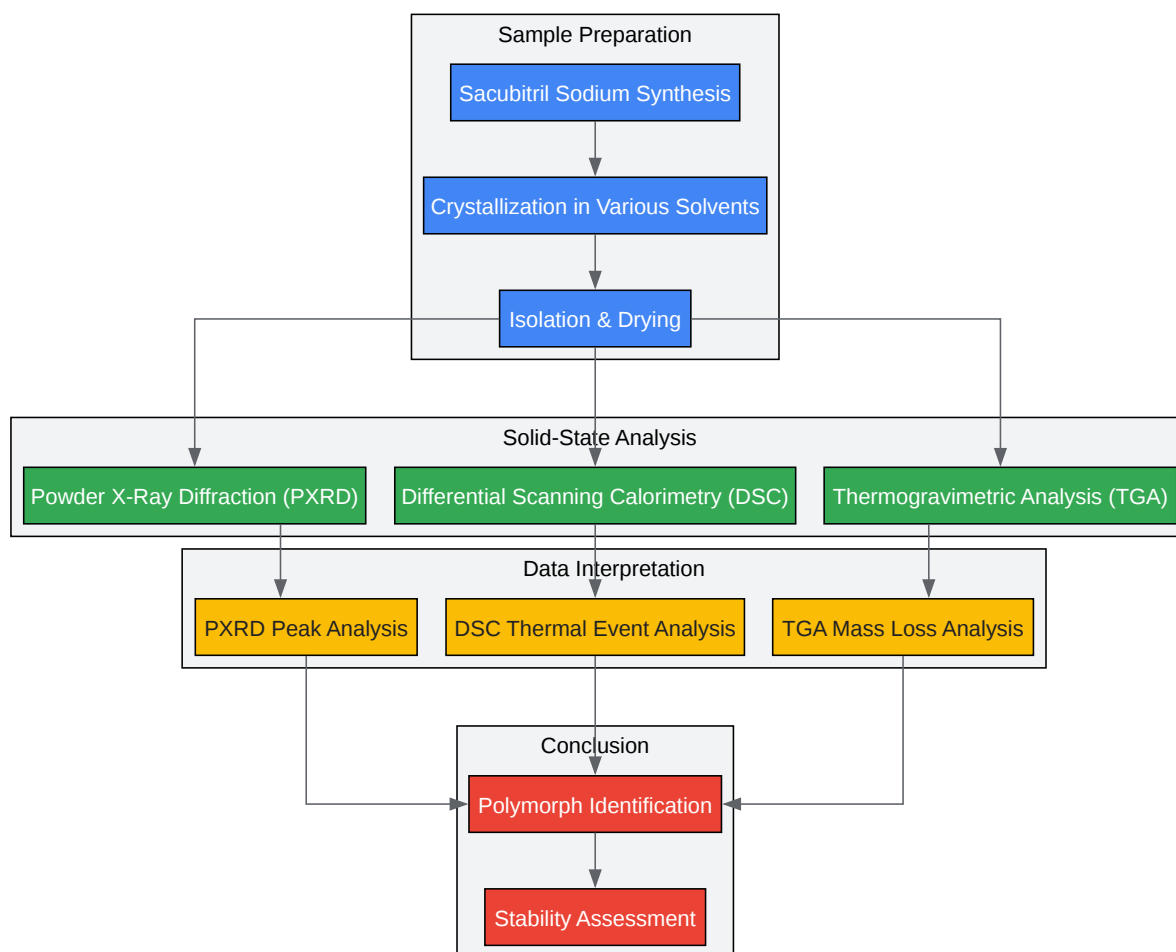
Objective: To assess the thermal stability and determine the presence of volatile components (e.g., water or residual solvents) in the **sacubitril sodium** sample.

Methodology:

- Sample Preparation: Approximately 5-10 mg of the **sacubitril sodium** sample is placed in a tared TGA pan (typically ceramic or platinum).
- Instrumentation: A calibrated thermogravimetric analyzer is used.
- Data Collection:
 - The sample is heated at a constant rate, such as 10°C/min, over a temperature range from ambient to a temperature where decomposition is expected.
 - An inert nitrogen atmosphere is used with a typical flow rate of 50-100 mL/min.
- Data Analysis: The TGA curve, which plots mass change as a function of temperature, is analyzed to identify the temperatures at which mass loss occurs and to quantify the percentage of mass lost. This information is crucial for identifying solvates or hydrates and understanding the decomposition profile.^{[5][6]}

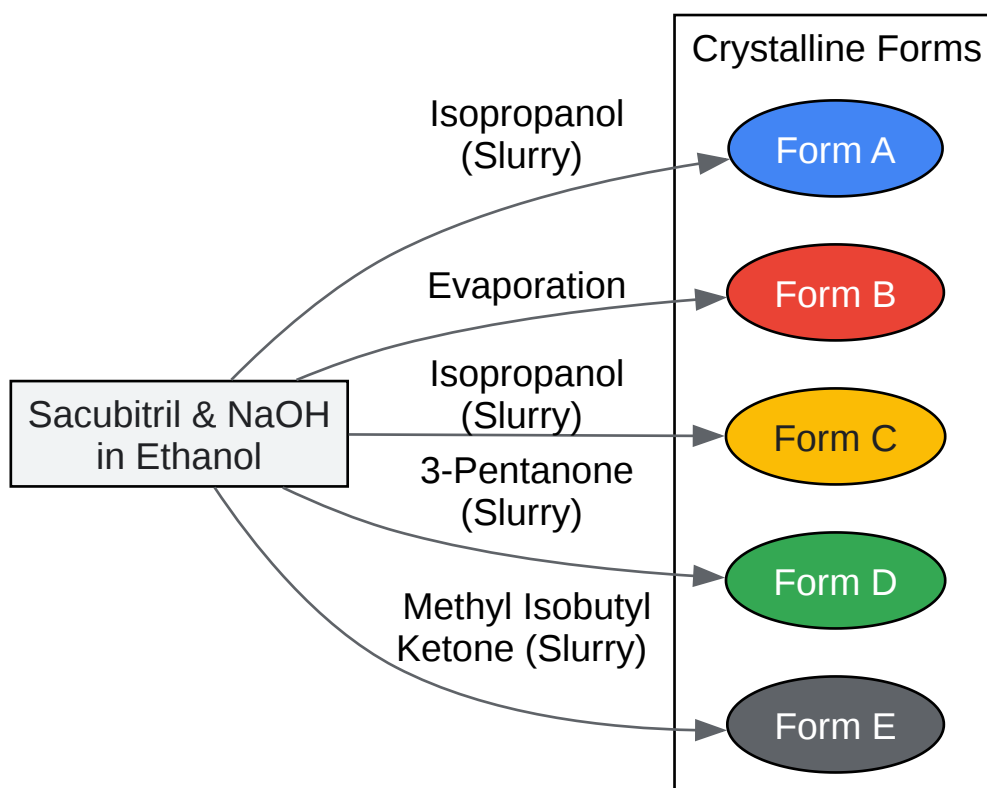
Visualized Workflows and Relationships

Graphical representations are powerful tools for illustrating complex processes and relationships in a clear and concise manner. The following diagrams, generated using Graphviz, depict the experimental workflow for crystal structure analysis and the solvent-mediated generation of different **sacubitril sodium** polymorphs.



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General experimental workflow for the analysis of **sacubitril sodium** polymorphs.



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Solvent-dependent formation of **sacubitril sodium** polymorphs.

Conclusion

The solid-state landscape of **sacubitril sodium** is characterized by the existence of at least five distinct crystalline forms. Each form has been identified through a combination of Powder X-Ray Diffraction and Differential Scanning Calorimetry, revealing unique structural fingerprints and thermal properties. The choice of crystallization solvent plays a key role in determining which polymorphic form is produced. For drug development professionals, a thorough understanding and rigorous control of the crystalline form of **sacubitril sodium** are essential for ensuring the quality, stability, and performance of the final pharmaceutical product. This guide provides the foundational data and methodologies to support these critical activities.

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